Introduction: The "Why" of Monitoring 1-Methyl-L-proline Catalysis

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1-methyl-D-Proline*
CAS No.:	*58123-62-9*
Cat. No.:	*B152155*

Get Quote

1-Methyl-L-proline, a derivative of the renowned organocatalyst L-proline, has emerged as a powerful tool in asymmetric synthesis. Its primary advantage lies in the methylation of the secondary amine, which enhances its stability, solubility in organic solvents, and can influence the stereochemical outcome of reactions. It is frequently employed in crucial carbon-carbon bond-forming reactions such as aldol, Mannich, and Michael reactions, where it operates through a well-defined enamine or iminium ion catalytic cycle.[1][2][3]

However, achieving optimal yield, high enantioselectivity, and a robust, scalable process requires more than just mixing reagents. It demands a deep understanding of the reaction's behavior over time. Reaction monitoring provides this critical insight, transforming the process from a "black box" into a well-understood, controllable system. This guide provides detailed protocols and the underlying scientific rationale for employing key analytical techniques to monitor these catalytic processes, enabling researchers to accelerate catalyst development, optimize reaction conditions, and ensure process safety and reproducibility.

The Catalytic Heart: Understanding the Enamine Cycle

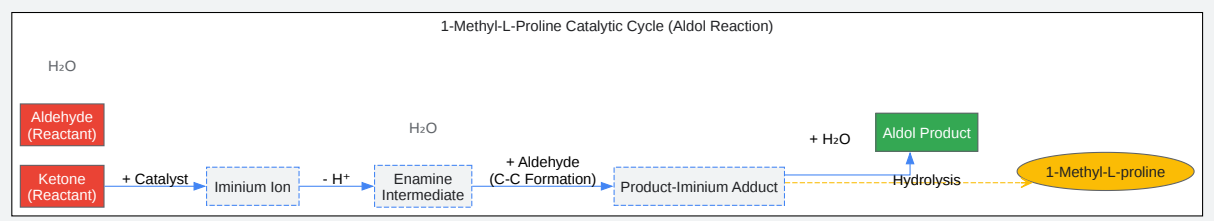
© 2026 BenchChem. All rights reserved.

To effectively monitor a reaction, one must know what to look for. 1-Methyl-L-proline typically catalyzes the reaction between a ketone (the nucleophile) and an aldehyde (the electrophile) via an enamine-mediated pathway. Understanding this cycle is paramount as it identifies the key species—reactants, intermediates, and products—that our analytical techniques will target.

The cycle involves several key stages:

- Iminium Formation: The catalyst reacts with the ketone to form an iminium ion, releasing water.
- Enamine Formation: The iminium ion is deprotonated to form the crucial, nucleophilic enamine intermediate.
- C-C Bond Formation: The enamine attacks the aldehyde electrophile, forming a new carbon-carbon bond and creating a new iminium ion intermediate.
- Hydrolysis & Catalyst Regeneration: The iminium ion is hydrolyzed to release the aldol product and regenerate the 1-methyl-L-proline catalyst, allowing the cycle to continue.

Kinetic and mechanistic studies have been crucial in elucidating these steps, confirming that for many proline-catalyzed reactions, the C-C bond-forming step is rate-determining.[4][5]



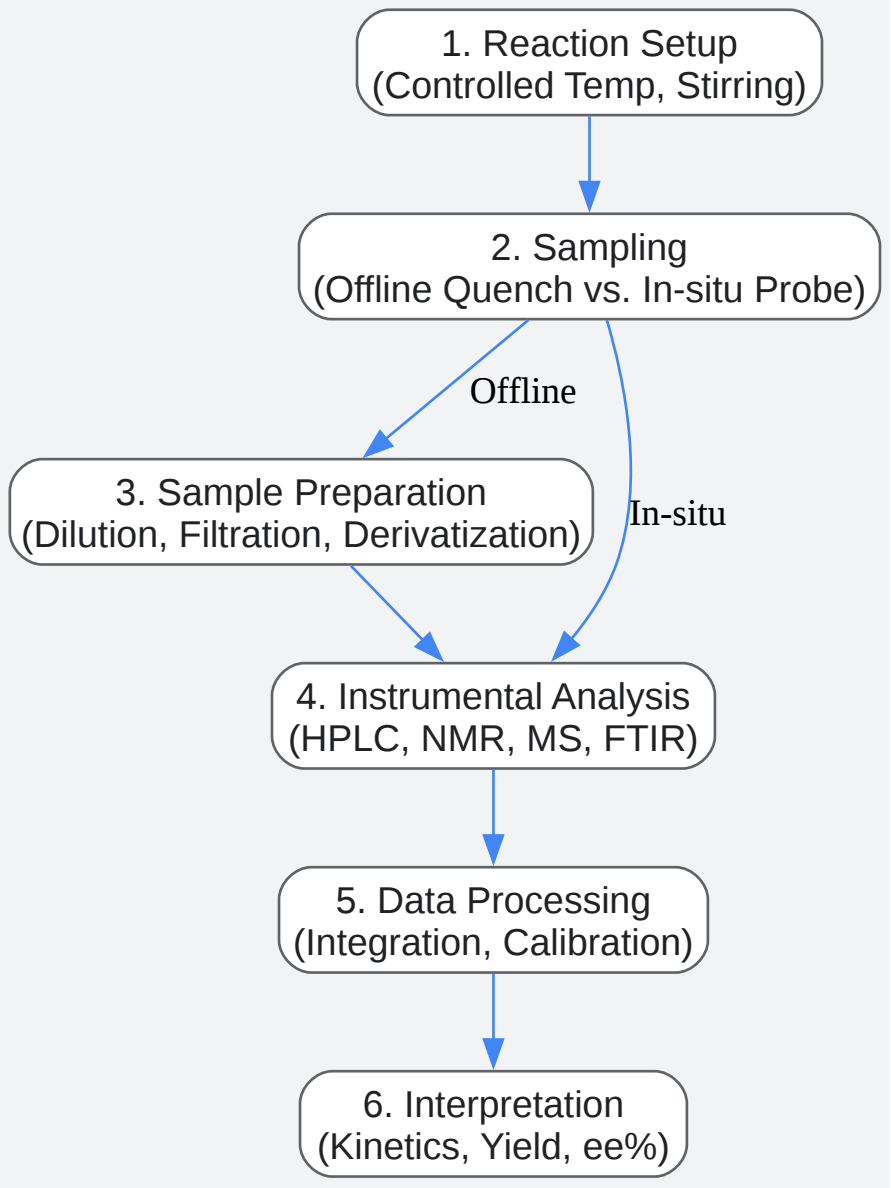
Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Caption: Enamine catalytic cycle for a 1-methyl-L-proline catalyzed aldol reaction.

General Reaction Monitoring Workflow

Regardless of the technique chosen, a systematic workflow ensures reproducible and high-quality data. This involves careful reaction setup, representative sampling, appropriate analysis, and logical data interpretation.



Click to download full resolution via product page

Caption: A generalized workflow for monitoring chemical reactions.

© 2026 BenchChem. All rights reserved.

I. Chromatographic Techniques: Quantifying Conversion and Enantioselectivity

High-Performance Liquid Chromatography (HPLC) is the cornerstone technique for analyzing the outcomes of asymmetric reactions. Its strength lies in its ability to separate complex mixtures, allowing for the simultaneous quantification of reactants, products, and byproducts, and most importantly, the resolution of enantiomers to determine enantiomeric excess (ee).[6][7]

Chiral HPLC for Enantiomeric Excess (ee) Determination

Principle: Chiral HPLC utilizes a stationary phase that is itself chiral. Enantiomers, being chiral, interact differently with this stationary phase, leading to different retention times and thus separation. Polysaccharide-based columns (e.g., derivatized cellulose or amylose) are widely applicable for the products of proline-catalyzed reactions.[6][8]

Insights Gained:

- Enantiomeric Excess (ee%): The primary output, calculated from the peak areas of the two enantiomers.
- Conversion: By calibrating with standards, one can quantify the disappearance of starting material and the appearance of the product.
- Diastereomeric Ratio (dr): If the reaction produces diastereomers, HPLC can often separate and quantify these as well.

Protocol: ee Determination of an Aldol Product

This protocol provides a robust starting point for method development.

1. Instrumentation and Materials:

- HPLC system with a UV detector.
- Chiral Stationary Phase: CHIRALPAK® IA (amylose tris(3,5-dimethylphenylcarbamate)) or similar polysaccharide-based column.[8]

© 2026 BenchChem. All rights reserved.

- Mobile Phase: A mixture of Hexane/Isopropanol (IPA) is a common starting point. A small amount of acid modifier like trifluoroacetic acid (TFA) can sometimes improve peak shape.[8]
- Racemic Standard: Synthesize a small amount of the target product using a non-chiral catalyst (e.g., racemic 1-methyl-proline or a simple amine like pyrrolidine) to get a 50:50 mixture of enantiomers. This is essential for confirming peak identity and calculating resolution.
- Reaction Samples: Aliquots taken from the reaction at various time points.

2. Sample Preparation:

- Withdraw a small aliquot (e.g., 50 µL) from the reaction mixture.
- Immediately quench the reaction by diluting into a larger volume (e.g., 1 mL) of the mobile phase or a solvent in which all components are soluble. This prevents further reaction.
- If the sample contains solid particles (e.g., heterogeneous catalyst), filter it through a 0.22 µm syringe filter before injection.
- The final concentration should be around 1 mg/mL.[8]

3. HPLC Method:

- Column: CHIRALPAK® IA, 250 x 4.6 mm, 5 µm.
- Mobile Phase: Hexane:IPA (90:10 v/v). This ratio is a starting point and must be optimized for your specific product.
- Flow Rate: 1.0 mL/min.[8]
- Column Temperature: 25 °C.[8]
- Detection: UV at a wavelength where your product and starting material absorb (e.g., 210 nm or 254 nm).
- Injection Volume: 10 µL.[8]

© 2026 BenchChem. All rights reserved.

4. Execution and Data Analysis:

- Equilibrate the column with the mobile phase until a stable baseline is achieved.
- First, inject the racemic standard. You should see two well-resolved peaks of equal area. Note their retention times.
- Inject your reaction sample.
- Identify the peaks corresponding to the two enantiomers based on the retention times from the racemic standard.
- Integrate the peak areas for the major (A_major) and minor (A_minor) enantiomers.
- Calculate the enantiomeric excess: ee (%) = [(A_major - A_minor) / (A_major + A_minor)] * 100

II. Spectroscopic Techniques: Real-Time & In-situ Monitoring

While HPLC provides definitive endpoint analysis, in-situ spectroscopic methods offer a continuous, real-time window into the reaction as it happens. These techniques are invaluable for kinetic analysis and detecting transient intermediates without disturbing the reaction.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle: NMR spectroscopy probes the chemical environment of specific nuclei (most commonly ^1H). By monitoring the change in signal intensity of protons unique to reactants and products, one can track the reaction progress in real-time.[9][10]

Insights Gained:

- Real-Time Kinetics: Provides continuous data on the concentrations of reactants and products.[11][12]
- Mechanistic Information: Can detect key intermediates (like enamines or hemiaminals) if they are present in sufficient concentration.[11][13]

© 2026 BenchChem. All rights reserved.

- Structural Confirmation: Unambiguously confirms the structure of the final product.

Protocol: In-situ ^{1}H NMR Monitoring

1. Instrumentation and Materials:

- NMR Spectrometer (benchtop NMR systems are increasingly viable for monitoring).[9][14]
- NMR tubes and a deuterated solvent compatible with the reaction conditions (e.g., DMSO-d_6, $CDCl_3$).
- Internal Standard: A non-reactive compound with a simple, well-resolved signal (e.g., 1,3,5-trimethoxybenzene or mesitylene).

2. Sample Preparation & Execution:

- In an NMR tube, dissolve the starting materials (e.g., aldehyde, ketone) and the internal standard in the chosen deuterated solvent.
- Acquire an initial spectrum (t=0) before adding the catalyst. This is your baseline.
- Add the 1-methyl-L-proline catalyst to the NMR tube, quickly mix, and place it in the spectrometer.
- Begin acquiring spectra at regular time intervals (e.g., every 5-10 minutes). Modern spectrometers can automate this process.[15]

3. Data Analysis and Interpretation:

- Identify characteristic, non-overlapping proton signals for the reactant (e.g., the aldehyde -CHO proton, typically ~9-10 ppm) and the product (e.g., the carbinol -CH(OH)- proton, ~4-5 ppm).
- For each time point, integrate the area of the reactant signal (A_reactant) and the product signal (A_product).
- Normalize these integrals to the integral of the internal standard (A_std), whose concentration is constant.

© 2026 BenchChem. All rights reserved.

- Normalized Reactant = A_reactant / A_std
- Normalized Product = A_product / A_std

- Plot the normalized values against time to generate kinetic profiles for reactant consumption and product formation.

Fourier-Transform Infrared (FTIR) Spectroscopy

Principle: In-situ FTIR, often using an Attenuated Total Reflectance (ATR) probe (like ReactIR), monitors the vibrations of chemical bonds. It is particularly sensitive to changes in strong dipoles, making it excellent for tracking carbonyl (C=O) groups.[16][17][18]

Insights Gained:

- Continuous Kinetic Data: Tracks the disappearance of reactant carbonyls and the appearance of product hydroxyl (-OH) groups.
- Process Understanding: Immediately detects reaction initiation, changes in rate, or stalls.
- Safety: Monitors for exotherms or gas evolution by correlating thermal data with spectroscopic changes.

Protocol: In-situ FTIR (ATR) Monitoring

1. Instrumentation:

- FTIR spectrometer equipped with a submersible ATR probe.
- Reaction vessel designed to accommodate the probe.

2. Execution:

- Set up the reaction in the vessel with controlled temperature and stirring.
- Insert the ATR probe into the reaction mixture.
- Collect a background spectrum of the reaction mixture before adding the catalyst.

© 2026 BenchChem. All rights reserved.

- Add the 1-methyl-L-proline catalyst to start the reaction.
- Begin collecting spectra automatically at regular intervals (e.g., every minute).

3. Data Analysis and Interpretation:

- Focus on the relevant spectral regions. For an aldol reaction, this would be the carbonyl region (~1650-1750 cm^{-1}) and the hydroxyl region (~3200-3600 cm^{-1}).
- As the reaction proceeds, you will observe the decrease in the peak corresponding to the aldehyde C=O stretch and the growth of a broad peak for the product's -OH group.
- Plot the absorbance (or peak height/area) of these characteristic peaks versus time to generate a reaction profile. This profile is directly proportional to the concentration, providing excellent kinetic data.[18]

III. Mass Spectrometry (MS): Detecting Elusive Intermediates

Principle: Electrospray Ionization Mass Spectrometry (ESI-MS) is a highly sensitive technique that can detect charged species or those that can be easily ionized. In the context of proline catalysis, it is exceptionally powerful for detecting the charged iminium ion intermediates that are central to the catalytic cycle.[19][20][21]

Insights Gained:

- Intermediate Detection: Provides direct evidence for proposed catalytic intermediates like iminium ions.[21][22]
- Mechanistic Elucidation: Helps confirm or refute proposed reaction pathways.
- Real-time Monitoring: Can be set up for online monitoring by continuously infusing a small stream from the reactor into the mass spectrometer.[23]

Protocol: Online ESI-MS Monitoring

1. Instrumentation:

© 2026 BenchChem. All rights reserved.

- ESI-MS system.
- Syringe pump and tubing (e.g., PEEK tubing) to transfer solution from the reactor to the MS source.
- A reaction vessel with an outlet for continuous sampling.

2. Execution:

- Set up the reaction in the vessel.
- Use the syringe pump to draw a very slow, continuous stream from the reaction mixture and feed it directly into the ESI source.
- Set the mass spectrometer to scan over the expected mass range for reactants, products, and key intermediates (e.g., $[Catalyst+Ketone-H_2O+H]^+$ for the enamine precursor, and $[Product+Catalyst-H_2O+H]^+$ for the product-iminium adduct).
- Monitor the ion counts for these specific m/z values over time.

3. Data Analysis and Interpretation:

- Plot the intensity of the ions corresponding to the starting materials, product, and intermediates as a function of time.
- The appearance and then disappearance of signals corresponding to the mass of proposed intermediates provides strong mechanistic evidence.[21]
- While quantification can be challenging with ESI-MS due to different ionization efficiencies, the qualitative and semi-quantitative trends are incredibly valuable for mechanistic studies.[19][20]

Comparative Summary of Techniques

© 2026 BenchChem. All rights reserved.

Technique	Primary Use Case	Mode	Quantitative?	Determines ee?	Detects Intermediates?	Key Advantage
Chiral HPLC	Yield & Enantioselectivity	Offline	Yes (with calibration)	Yes	No	Gold standard for ee determination.[6][24]
^{1}H NMR	Kinetics & Structure	In-situ / Offline	Yes (with internal std)	No	Yes (if conc. >1-5%)	Provides rich structural information.[9][11]
In-situ FTIR	Real-time Kinetics	In-situ	Yes (relative)	No	Indirectly	Non-invasive, excellent for process control.[17][18]
ESI-MS	Mechanistic Studies	Online / Offline	Semi-quantitative	No	Yes	Unmatched sensitivity for charged intermediates.[20][21]

Conclusion

No single technique tells the whole story of a 1-methyl-L-proline catalyzed reaction. A comprehensive monitoring strategy often employs a combination of these methods. For instance, in-situ FTIR or NMR can be used to rapidly screen conditions and determine reaction kinetics, while chiral HPLC is subsequently used on key samples to determine the all-important enantiomeric excess. For deep mechanistic investigations, online ESI-MS provides unparalleled insight into the catalytic cycle itself. By thoughtfully applying these powerful

© 2026 BenchChem. All rights reserved.

analytical tools, researchers can move beyond simple product analysis to truly understand, control, and optimize the sophisticated chemistry enabled by 1-methyl-L-proline catalysis.

References

- Blackmond, D. G. (2009). Kinetic and mechanistic studies of proline-mediated direct intermolecular aldol reactions. Bioorganic & Medicinal Chemistry Letters, 19(14), 3934-3937.
- Masuda, K., & Kobayashi, S. (2020). Direct and quantitative monitoring of catalytic organic reactions under heterogeneous conditions using direct analysis in real time mass spectrometry. Chemical Science, 11(18), 4764-4771.
- Lam, Y. H., & Houk, K. N. (2016). Re-examination of Proline-Catalyzed Intermolecular Aldol Reactions: An Ab Initio Kinetic Modelling Study. Chemistry – A European Journal, 22(35), 12474-12481.
- List, B., Pojarliev, P., & Martin, H. J. (2002). New mechanistic studies on the proline-catalyzed aldol reaction. Proceedings of the National Academy of Sciences, 99(25), 15833-15836.
- BenchChem (2025). A Comparative Guide to Enantiomeric Excess Determination of Boc-L-proline Reactions by Chiral HPLC. BenchChem Tech Notes.
- Grillo, C., et al. (2015). Kinetics versus thermodynamics in the proline catalyzed aldol reaction. Chemical Science, 6(9), 5269-5278.
- Gschwind, R. M., et al. (2011). NMR Investigations on the Proline-Catalyzed Aldehyde Self-Condensation: Mannich Mechanism, Dienamine Detection, and Erosion of the Aldol Addition Selectivity. The Journal of Organic Chemistry, 76(13), 5221-5233.
- Grillo, C., et al. (2015). Kinetics versus thermodynamics in the proline catalyzed aldol reaction. PMC.
- Masuda, K., & Kobayashi, S. (2020). Direct and quantitative monitoring of catalytic organic reactions under heterogeneous conditions using direct analysis in real time mass spectrometry. RSC Publishing.

© 2026 BenchChem. All rights reserved.

- Martens, J., et al. (2022). Monitoring Reaction Intermediates to Predict Enantioselectivity Using Mass Spectrometry. Angewandte Chemie International Edition, 61(33), e202205164.
- SciELO (2017). Determination of Enantioselectivities by Means of Chiral Stationary Phase HPLC in Order to Identify Effective Proline-Derived Organocatalysts. Journal of the Brazilian Chemical Society, 28(12).
- Specac Ltd. In-situ analysis on heterogeneous catalysts. Specac Application Notes.
- Specac Ltd. Catalytic studies using FTIR reaction cells. Specac Application Notes.
- Halse, M. E., et al. (2019). Desktop NMR spectroscopy for real-time monitoring of an acetalization reaction in comparison with gas chromatography and NMR at 9.4 T. Magnetic Resonance in Chemistry, 57(9), 601-608.
- ResearchGate (2017). Determination of Enantioselectivities by Means of Chiral Stationary Phase HPLC in Order to Identify Effective Proline-Derived Organocatalysts. Journal of the Brazilian Chemical Society.
- Yoshimura, M., et al. (2019). Detection of L-Proline-Catalyzed Michael Addition Reaction in Model Biomembrane. Journal of Oleo Science, 68(3), 287-293.
- Inderwildi, O. R., et al. (2019). In Situ Infrared Spectroscopy as a Tool for Monitoring Molecular Catalyst for Hydroformylation in Continuous Processes. ACS Catalysis, 9(5), 4246-4255.
- University of Windsor (2021). Analytical techniques for reaction monitoring, mechanistic investigations, and metal complex discovery. Scholarship at UWindsor.
- Thieme Chemistry (2018). Monitoring Solid-Phase Reactions with Thin-Layer Chromatography. Synfacts, 14(08), 0803.
- Schmideder, A., et al. (2019). Benchtop NMR for Online Reaction Monitoring of the Biocatalytic Synthesis of Aromatic Amino Alcohols. ChemCatChem, 11(24), 6061-6067.
- Wiley Analytical Science (2020). In-situ NMR spectroscopy in catalysis. Wiley Analytical Science Magazine.

© 2026 BenchChem. All rights reserved.

- MDPI (2021). Application of Spectroscopy Techniques for Monitoring (Bio)Catalytic Processes in Continuously Operated Microreactor Systems. Processes, 9(10), 1775.
- Pintar, A., Batista, J., & Levec, J. (2002). In situ Fourier transform infrared spectroscopy as an efficient tool for determination of reaction kinetics. Analyst, 127(11), 1535-1540.
- University of Cologne (2015). NMR Spectroscopic Investigations of Catalyzed Reactions – Mechanisms, Kinetics & Unexpected Intermediates. Dissertations.
- Denmark Group. Mechanistic Studies of Proline-Catalyzed Reactions. University of Illinois Urbana-Champaign.
- ResearchGate (2016). In situ FTIR: A Versatile Tool for the Study of Industrial Catalysts. Application Note.
- Arslan, M., et al. (2020). Proline-based organocatalyst-mediated asymmetric aldol reaction of acetone with substituted aromatic aldehydes: an experimental and theoretical study. Turkish Journal of Chemistry, 44(2), 332-345.
- ResearchGate (2020). Proline-based organocatalyst-mediated asymmetric aldol reaction of acetone with substituted aromatic aldehydes: an experimental and theoretical study. Turkish Journal of Chemistry.
- Bothner, B., et al. (2002). Monitoring enzyme catalysis with mass spectrometry. Journal of Biological Chemistry, 277(44), 41567-41572.
- ResearchGate (2016). On-Line Reaction Monitoring and Mechanistic Studies by Mass Spectrometry: Negishi Cross-Coupling, Hydrogenolysis, and Reductive Amination. Journal of The American Society for Mass Spectrometry.
- Journal of Chemical Education (2018). Real-Time Monitoring of Heterogeneous Catalysis with Mass Spectrometry. Journal of Chemical Education, 95(1), 169-173.
- HELIX Chromatography. HPLC Methods for analysis of Proline. HELIX Chromatography Application Notes.

© 2026 BenchChem. All rights reserved.

- MDPI (2019). A Simple and Efficient Protocol for Proline-Catalysed Asymmetric Aldol Reaction. Molecules, 24(17), 3163.
- ACS Publications (2024). In-Situ Reaction Monitoring and Mechanistic Studies by Mass Spectrometry: Heterogeneous Photocatalysis and Initial Contact Reaction. Analytical Chemistry.
- Wikipedia. Proline organocatalysis. Wikipedia.
- Sanchez, J. M., et al. (2012). Determination of enantiomeric excess by chiral liquid chromatography without enantiomerically pure starting standards. Chirality, 24(10), 835-840.
- ResearchGate (2021). Proline-Catalyzed Asymmetric Reactions. Book Chapter.
- Juniper Publishers (2023). Chiral Derivatization Method for the Separation of Enantiomers of L-Prolinamide by Reverse Phase HPLC. Annals of Chemical Science Research.
- MDPI (2019). Development of L-Proline-Based Chiral Ionic Liquids for Asymmetric Michael Reaction. Molecules, 24(1), 183.
- ResearchGate (2023). Synthesis of l-proline methyl ester supported by silica and its application in asymmetric aldol reaction and its mechanism. Figure.
- Spectroscopy Online (2019). Seven Essential Steps for In Situ Reaction Monitoring. Spectroscopy.
- Wikipedia. Proline-catalyzed aldol reactions. Wikipedia.
- List, B., et al. (2002). New mechanistic studies on the proline-catalyzed aldol reaction. PMC.
- Royal Society of Chemistry (2015). Proline as an Asymmetric Organocatalyst. In Sustainable Catalysis: Without Metals or Other Endangered Elements, Part 1.
- ResearchGate (2015). ESI-MS study on the aldol reaction catalyzed by L-proline. Journal of Mass Spectrometry.
- Chemistry LibreTexts (2021). 10.1: Chiral Proline Based Reactions. Chemistry LibreTexts.

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Proline organocatalysis - Wikipedia [en.wikipedia.org]
- 2. researchgate.net [researchgate.net]
- 3. mdpi.com [mdpi.com]
- 4. Kinetic and mechanistic studies of proline-mediated direct intermolecular aldol reactions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. openresearch-repository.anu.edu.au [openresearch-repository.anu.edu.au]
- 6. scielo.br [scielo.br]
- 7. researchgate.net [researchgate.net]
- 8. pdf.benchchem.com [pdf.benchchem.com]
- 9. asahilab.co.jp [asahilab.co.jp]
- 10. mdpi.com [mdpi.com]
- 11. pubs.acs.org [pubs.acs.org]
- 12. Kinetics versus thermodynamics in the proline catalyzed aldol reaction - PMC [pmc.ncbi.nlm.nih.gov]
- 13. pnas.org [pnas.org]
- 14. Benchtop NMR for Online Reaction Monitoring of the Biocatalytic Synthesis of Aromatic Amino Alcohols - PMC [pmc.ncbi.nlm.nih.gov]
- 15. analyticalscience.wiley.com [analyticalscience.wiley.com]
- 16. specac.com [specac.com]
- 17. pubs.acs.org [pubs.acs.org]
- 18. In situ Fourier transform infrared spectroscopy as an efficient tool for determination of reaction kinetics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. Direct and quantitative monitoring of catalytic organic reactions under heterogeneous conditions using direct analysis in real time mass spectrometry - PMC [pmc.ncbi.nlm.nih.gov]

© 2026 BenchChem. All rights reserved.

- 20. Direct and quantitative monitoring of catalytic organic reactions under heterogeneous conditions using direct analysis in real time mass spectrometry ... - Chemical Science (RSC Publishing) DOI:10.1039/D0SC00021C [pubs.rsc.org]
- 21. researchgate.net [researchgate.net]
- 22. edepot.wur.nl [edepot.wur.nl]
- 23. researchgate.net [researchgate.net]
- 24. uma.es [uma.es]
- To cite this document: BenchChem. [Introduction: The "Why" of Monitoring 1-Methyl-L-proline Catalysis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b152155/docs#introduction-the-why-of-monitoring-1-methyl-l-proline-catalysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.